

Application Notes and Protocols: Standardization of Potassium Permanganate with Ferrous Ammonium Sulfate

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Compound of Interest

Compound Name:	Ferrous ammonium sulfate
Cat. No.:	B155514

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Introduction

Potassium permanganate (KMnO_4) is a strong oxidizing agent widely used in redox titrations in pharmaceutical and chemical analysis.^[1] However, KMnO_4 solutions are not typically considered primary standards because they are susceptible to decomposition in the presence of light, heat, acids, bases, and organic matter. Therefore, it is essential to standardize KMnO_4 solutions against a primary standard before use. **Ferrous ammonium sulfate** hexahydrate ($(\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$), also known as Mohr's salt, is an excellent primary standard for this purpose because it is stable, non-hygroscopic, and readily available in a pure form.^{[2][3]}

This document provides a detailed protocol for the standardization of a potassium permanganate solution using a standard solution of **ferrous ammonium sulfate**. The reaction is carried out in an acidic medium to ensure the complete reduction of the permanganate ion (MnO_4^-) to the manganous ion (Mn^{2+}).^[4]

Principle

The standardization is based on a redox reaction between potassium permanganate and **ferrous ammonium sulfate** in the presence of dilute sulfuric acid.^[5] In this reaction, the permanganate ion (MnO_4^-) is reduced, and the ferrous ion (Fe^{2+}) is oxidized.^[6] The intensely purple permanganate ion acts as its own indicator, as the endpoint is marked by the appearance of a persistent pale pink color, indicating a slight excess of KMnO_4 .^[2]

The overall balanced chemical equation for the reaction is: $\text{MnO}_4^- + 5\text{Fe}^{2+} + 8\text{H}^+ \rightarrow \text{Mn}^{2+} + 5\text{Fe}^{3+} + 4\text{H}_2\text{O}$ [2]

From this equation, the stoichiometric ratio is 1 mole of potassium permanganate to 5 moles of **ferrous ammonium sulfate**. [3]

Quantitative Data Summary

The following table summarizes the typical quantitative data involved in this standardization procedure.

Parameter	Symbol	Value	Unit
Molarity of Ferrous Ammonium Sulfate (FAS)	M_FAS	0.1 (Typical)	mol/L
Volume of FAS solution taken for titration	V_FAS	20.0	mL
Initial Burette Reading (KMnO ₄)	V_initial	0.00	mL
Final Burette Reading (KMnO ₄)	V_final	See experimental data	mL
Volume of KMnO ₄ used	V_KMnO4	V_final - V_initial	mL
Molarity of Potassium Permanganate	M_KMnO4	To be determined	mol/L

Experimental Protocols

1. Preparation of 0.1 M Standard **Ferrous Ammonium Sulfate** (FAS) Solution (250 mL)

- Materials:

- Ferrous ammonium sulfate** hexahydrate (Mohr's salt)

- Concentrated sulfuric acid (H_2SO_4)
- Distilled or deionized water
- Apparatus:
 - Weighing bottle or watch glass
 - Analytical balance
 - 250 mL volumetric flask
 - Beaker
 - Funnel
 - Glass rod
- Procedure:
 - Calculate the required mass of **ferrous ammonium sulfate** hexahydrate (Molar Mass = 392.14 g/mol) to prepare 250 mL of a 0.1 M solution.
 - Accurately weigh the calculated amount of FAS into a clean, dry weighing bottle.[6]
 - Carefully transfer the weighed FAS into a clean 250 mL volumetric flask using a funnel.[7]
 - Add approximately 100 mL of distilled water to the flask.
 - Add about 5-10 mL of dilute sulfuric acid to the flask to prevent the hydrolysis of the ferrous salt and oxidation by air.[6]
 - Swirl the flask gently to dissolve the solid completely.
 - Once the solid is dissolved, make up the volume to the 250 mL mark with distilled water.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.[7]

2. Standardization of Potassium Permanganate Solution

- Materials:
 - Prepared 0.1 M standard **ferrous ammonium sulfate** solution
 - Potassium permanganate solution (approx. 0.02 M) to be standardized
 - Dilute sulfuric acid (approx. 1 M)
- Apparatus:
 - Burette (50 mL)
 - Pipette (20 mL) with pipette filler
 - Conical flask (250 mL)
 - Burette stand and clamp
 - White tile
- Procedure:
 - Rinse the burette with the potassium permanganate solution and then fill it, ensuring no air bubbles are trapped in the tip.[\[6\]](#) Record the initial burette reading.
 - Rinse the pipette with the standard **ferrous ammonium sulfate** solution.[\[2\]](#)
 - Using the pipette, accurately transfer 20.0 mL of the standard FAS solution into a clean conical flask.[\[6\]](#)
 - Add approximately 20 mL (one test tube full) of dilute sulfuric acid to the conical flask.[\[8\]](#)
 - Place the conical flask on a white tile below the burette to easily observe the color change.[\[1\]](#)
 - Titrate the FAS solution with the potassium permanganate solution from the burette. Add the KMnO₄ solution dropwise while continuously swirling the conical flask.[\[6\]](#)

- The endpoint is reached when a permanent pale pink color persists in the solution for about 30 seconds.[\[7\]](#)
- Record the final burette reading.
- Repeat the titration until at least three concordant readings (volumes that agree within 0.1 mL) are obtained.[\[2\]](#)

3. Calculation of the Molarity of Potassium Permanganate

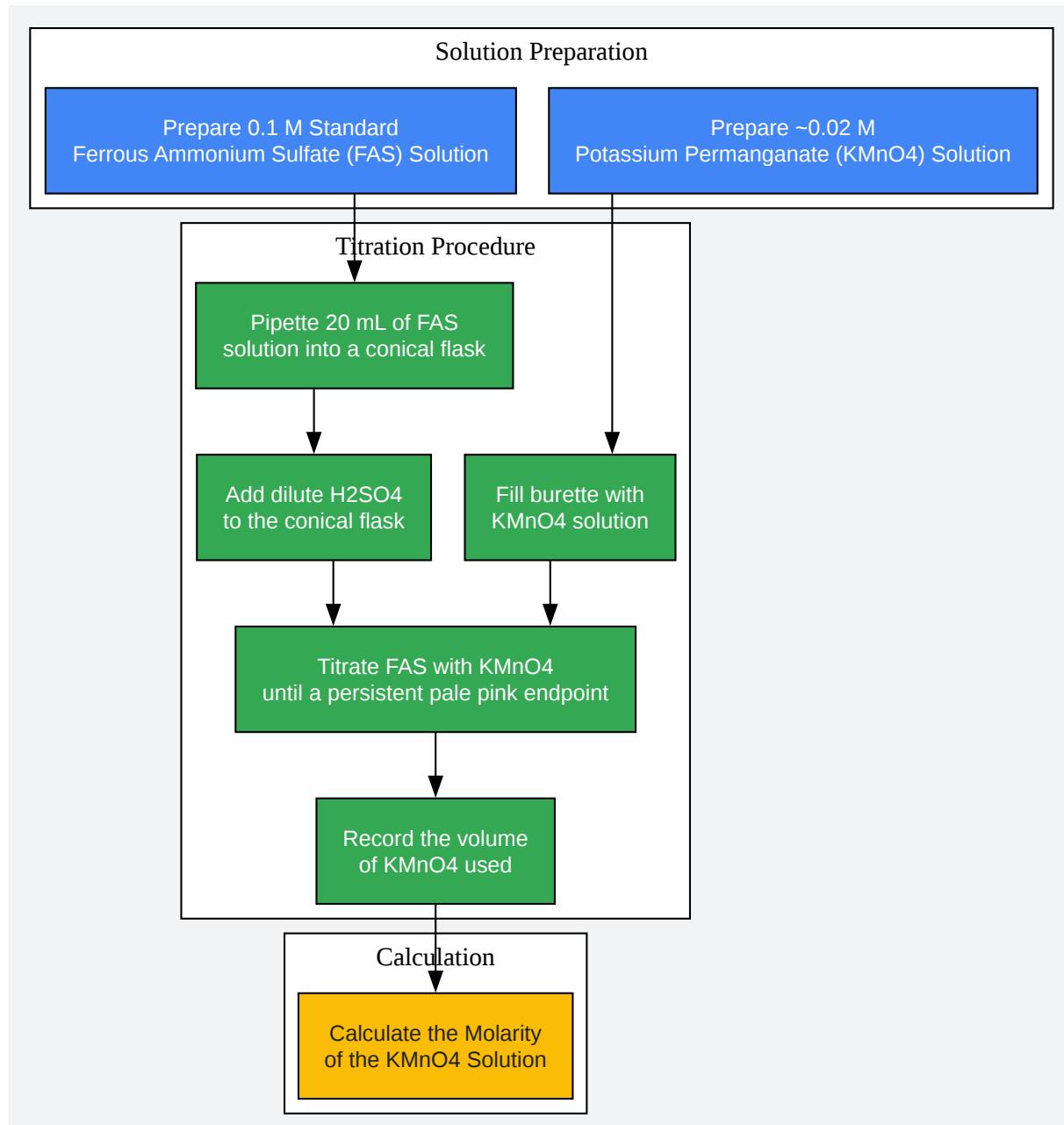
The molarity of the potassium permanganate solution can be calculated using the following formula derived from the stoichiometry of the reaction:

$$(M_{KMnO4} \times V_{KMnO4}) / 1 = (M_{FAS} \times V_{FAS}) / 5$$

Where:

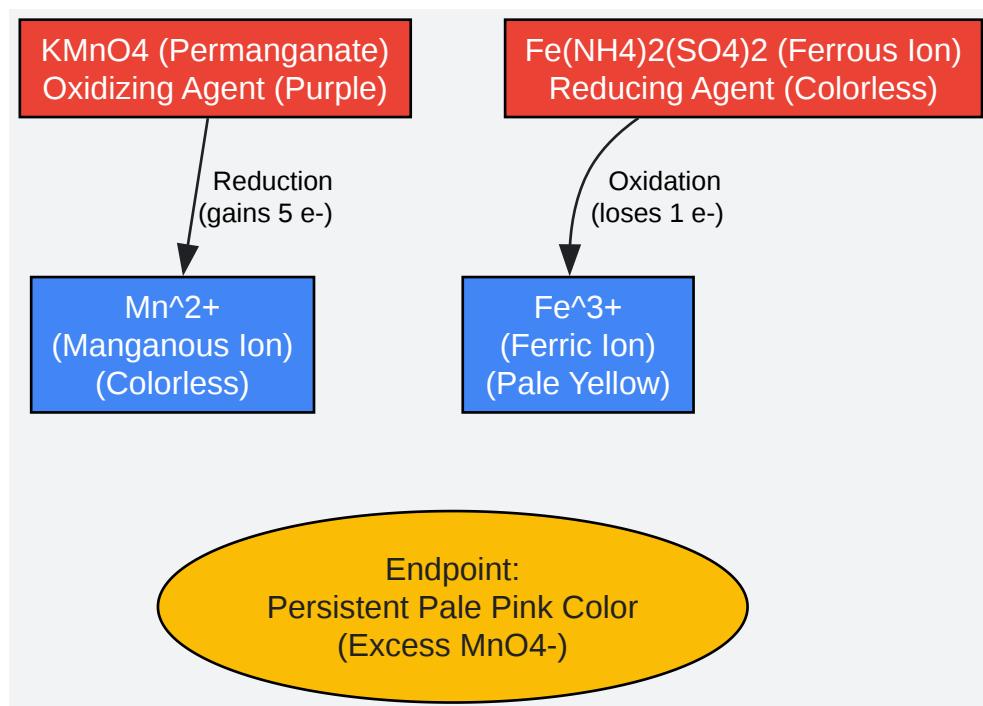
- M_{KMnO4} = Molarity of the potassium permanganate solution
- V_{KMnO4} = Volume of the potassium permanganate solution used from the burette (average of concordant readings)
- M_{FAS} = Molarity of the standard **ferrous ammonium sulfate** solution
- V_{FAS} = Volume of the **ferrous ammonium sulfate** solution pipetted into the conical flask
- 1 and 5 are the stoichiometric coefficients of $KMnO_4$ and FAS , respectively, in the balanced equation.

Visualizations



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Caption: Experimental workflow for the standardization of potassium permanganate.

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